

Technical Support Center: L-Lysine Hydrochloride Solubility & Formulation Guide

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Compound of Interest

Compound Name: *L-Lysine-3,3,4,4,5,5,6,6-D8 hcl*

CAS No.: *344298-93-7*

Cat. No.: *B3044152*

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Status: Operational Lead Scientist: Dr. A. Vance, Senior Application Scientist Topic: Resolving Solubility & Stability Issues with L-Lysine HCl Last Updated: March 8, 2026

Executive Summary & Core Solubility Data

The Paradox: L-Lysine Hydrochloride (L-Lysine HCl) is intrinsically highly soluble in water (~650 g/L at 20°C). If you are encountering "insolubility," you are likely fighting thermodynamic equilibria caused by buffer components (Common Ion Effect), pH adjustments near the isoelectric point (pI), or antisolvent interactions.

This guide moves beyond basic datasheets to address the chemical environment preventing dissolution.

Quick Reference: Physicochemical Properties

Property	Value	Critical Note
MW	182.65 g/mol	Used for Molarity calculations.
Solubility (Water)	~650 g/L (20°C)	Extremely high.
Solubility (Ethanol)	< 1 g/L	Insoluble. Do not use organic cosolvents.
pKa Values	-COOH: 2.2, -NH : 9.0, -NH : 10.5	Three ionizable groups.
Isoelectric Point (pI)	~9.74	Danger Zone: Solubility is lowest here. [1]
Native pH (10% soln)	5.0 – 6.0	The HCl salt creates an acidic solution naturally. [1]

Diagnostic Workflow (Troubleshooting)

Before altering your protocol, use this logic flow to identify the root cause of the precipitation or failure to dissolve.



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Figure 1: Diagnostic logic tree for isolating solubility factors. Follow the path corresponding to your experimental conditions.

Deep Dive: The Common Ion Effect (The #1 Culprit)

The Scenario: You try to make a 1M L-Lysine HCl stock solution directly in PBS (Phosphate Buffered Saline) or a high-salt media, and it stays cloudy.

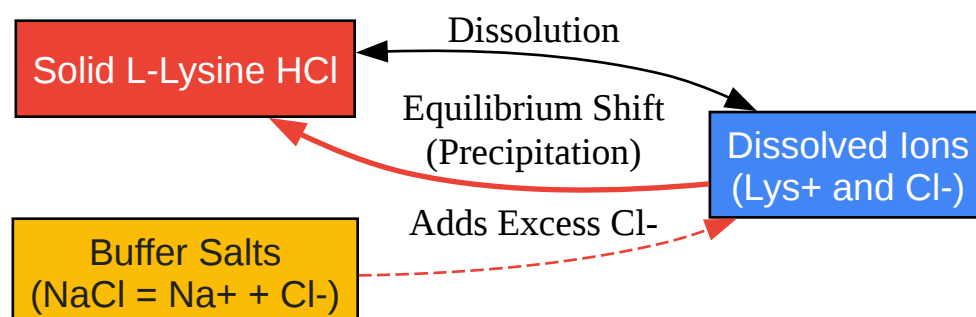
The Mechanism: L-Lysine HCl dissociates into L-Lysine

and Chloride (Cl

).

According to Le Chatelier's Principle, if your buffer (like PBS) already contains a high concentration of Cl

(from NaCl, KCl), the equilibrium shifts to the left, forcing the solid to precipitate or preventing dissolution. This is the Common Ion Effect.[2][3][4]



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Figure 2: Visualizing the Common Ion Effect. Excess Chloride ions from buffers drive the equilibrium back toward the solid state.

The Solution:

- Dissolve in Water First: Prepare a highly concentrated stock (e.g., 2M) in pure water (Milli-Q).
- Dilute into Buffer: Add this concentrate to your buffer. The final Cl concentration will be lower than if you tried to dissolve the solid directly into the salt solution.

Master Protocol: Preparation of 1M L-Lysine HCl Stock

This protocol is designed to avoid pI precipitation and common ion issues.

Target: 50 mL of 1M L-Lysine HCl Storage: -20°C (recommended) or 4°C

Step-by-Step Methodology

- Calculation:
 - MW = 182.65 g/mol [\[1\]\[5\]\[6\]\[7\]\[8\]\[9\]](#)
 - For 50 mL of 1M:
.
- Solvent Selection (Critical):
 - Use Pure Deionized Water (Milli-Q).
 - Do NOT use PBS, TBS, or cell culture media for the initial dissolution.
- Dissolution:
 - Add 9.13 g L-Lysine HCl to a beaker.
 - Add approx. 35 mL of water (70% of final volume).
 - Stir at room temperature. It should dissolve rapidly.
 - Note: The solution will be acidic (pH ~5.5).
- pH Adjustment (Optional but Risky):
 - If your application requires neutral pH, add NaOH carefully.
 - WARNING: As you approach pH 9.0 - 10.0, you enter the pI zone. If the concentration is very high, precipitation may occur.[\[1\]](#) Stop at pH 7.4 if possible.
- Final Volume:
 - Top up to 50 mL with water.[\[6\]](#)

- Sterilization:
 - Filter sterilize using a 0.22 μm PES or PVDF membrane.
 - Do not autoclave if precise concentration is critical, as Maillard reactions (browning) can occur with trace impurities or if mixed with sugars later.

Frequently Asked Questions (FAQ)

Q: My solution turned cloudy when I adjusted the pH to 10. Why? A: You hit the Isoelectric Point (pI).[1] At pH \sim 9.74, L-Lysine has a net neutral charge, minimizing its interaction with water dipoles and maximizing crystal lattice attraction. Fix: Lower the pH back to $<$ 9.0 or raise it $>$ 10.5 (if your experiment allows).

Q: Can I use L-Lysine Free Base instead of the HCl salt? A: Yes, but the Free Base is less soluble than the HCl salt and creates a basic solution. If you use the Free Base, you often have to add HCl to dissolve it, effectively turning it back into L-Lysine HCl in situ.

Q: I stored my 1M stock at 4°C and crystals formed. Is it ruined? A: No. High-concentration salts often precipitate at low temperatures due to reduced kinetic energy. Fix: Warm the tube to 37°C in a water bath and vortex. The crystals will redissolve.

Q: Can I dissolve L-Lysine HCl in Ethanol or DMSO? A: No. Amino acid salts are highly polar. They are insoluble in non-polar or semi-polar organic solvents like Ethanol. DMSO solubility is poor compared to water. Always dissolve in water first.

References

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